

Psi-DOM: A Technical Guide to its Synthesis, Chemical Properties, and Biological Activity

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Compound of Interest

Compound Name: *Psi-DOM*

Cat. No.: *B3063821*

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Abstract

Psi-DOM (ψ -DOM), or 2,6-dimethoxy-4-methylamphetamine, is a psychedelic compound belonging to the phenethylamine and amphetamine classes. As a positional isomer of the more widely known DOM, **Psi-DOM** exhibits unique pharmacological properties, primarily acting as a serotonin 5-HT_{2A} receptor agonist. This technical guide provides a comprehensive overview of the synthesis pathway of **Psi-DOM**, its key chemical and physical properties, and detailed experimental protocols for assessing its biological activity. The information is intended to serve as a valuable resource for researchers and professionals engaged in the study of psychedelic compounds and the development of novel therapeutics.

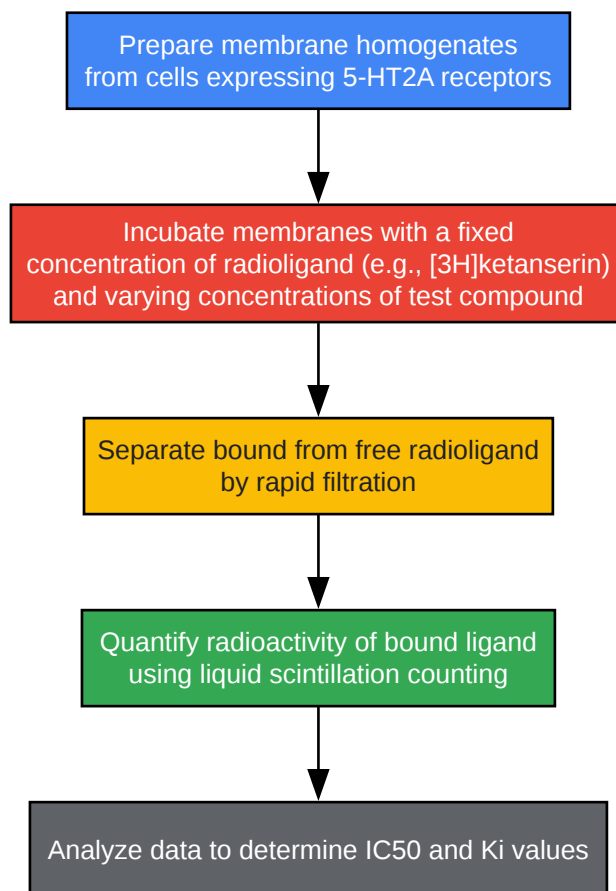
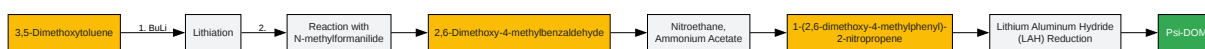
Chemical Properties

Psi-DOM is a substituted amphetamine with the chemical formula C₁₂H₁₉NO₂. Its chemical structure is characterized by a phenyl ring with methoxy groups at the 2 and 6 positions and a methyl group at the 4 position, attached to a propane-2-amine chain.

Property	Value	Reference
IUPAC Name	1-(2,6-dimethoxy-4-methylphenyl)propan-2-amine	[1]
Other Names	ψ-DOM, Pseudo-DOM, Z-7	[1]
CAS Number	80888-36-4	[1]
Molecular Formula	C ₁₂ H ₁₉ NO ₂	[1]
Molar Mass	209.289 g·mol ⁻¹	[1]
Melting Point	203 °C (hydrochloride salt)	[1]
Appearance	White crystalline solid (hydrochloride salt)	[1]

Synthesis Pathway

The synthesis of **Psi-DOM**, as detailed by Alexander Shulgin in his book PiHKAL (Phenethylamines I Have Known and Loved), is a multi-step process starting from 3,5-dimethoxytoluene. The pathway involves the formation of a key intermediate, 2,6-dimethoxy-4-methylbenzaldehyde, followed by a Henry reaction to introduce the nitropropane side chain, and finally, a reduction to yield the target amine.



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References

- 1. Erowid Online Books : "PIHKAL" - #69 psi-DOM [erowid.org]
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